

Essential Safety and Operational Guidance for Handling 1,3-Dimyristoyl-2-oleoylglycerol

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Compound of Interest

Compound Name: **1,3-Dimyristoyl-2-oleoylglycerol**

Cat. No.: **B8088851**

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory practices is paramount. This document provides comprehensive, step-by-step guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **1,3-Dimyristoyl-2-oleoylglycerol**.

Personal Protective Equipment (PPE)

When handling **1,3-Dimyristoyl-2-oleoylglycerol**, appropriate personal protective equipment is essential to minimize exposure and ensure personal safety. The following PPE is recommended:

- Eye Protection: Wear chemical safety goggles or glasses with side shields.
- Hand Protection: Use compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A standard laboratory coat should be worn. For larger quantities or where splashing is possible, consider additional protective clothing.

Operational Plan and Handling Procedures

1. Preparation and Handling:

- Ensure the work area is well-ventilated.
- Avoid direct contact with the substance.

- Minimize dust generation if handling the solid form.
- As a general laboratory practice, avoid eating, drinking, or smoking in the handling area.
- Wash hands thoroughly after handling.

2. Spill Management:

- In the event of a spill, avoid breathing any dust or vapors.
- Wear appropriate PPE as listed above.
- For solid spills, use dry clean-up procedures to avoid generating dust.
- Collect the spilled material and place it in a sealed container for disposal.
- Clean the spill area thoroughly.

Disposal Plan

Proper disposal of **1,3-Dimyristoyl-2-oleoylglycerol** and any contaminated materials is crucial to prevent environmental contamination and adhere to regulations.

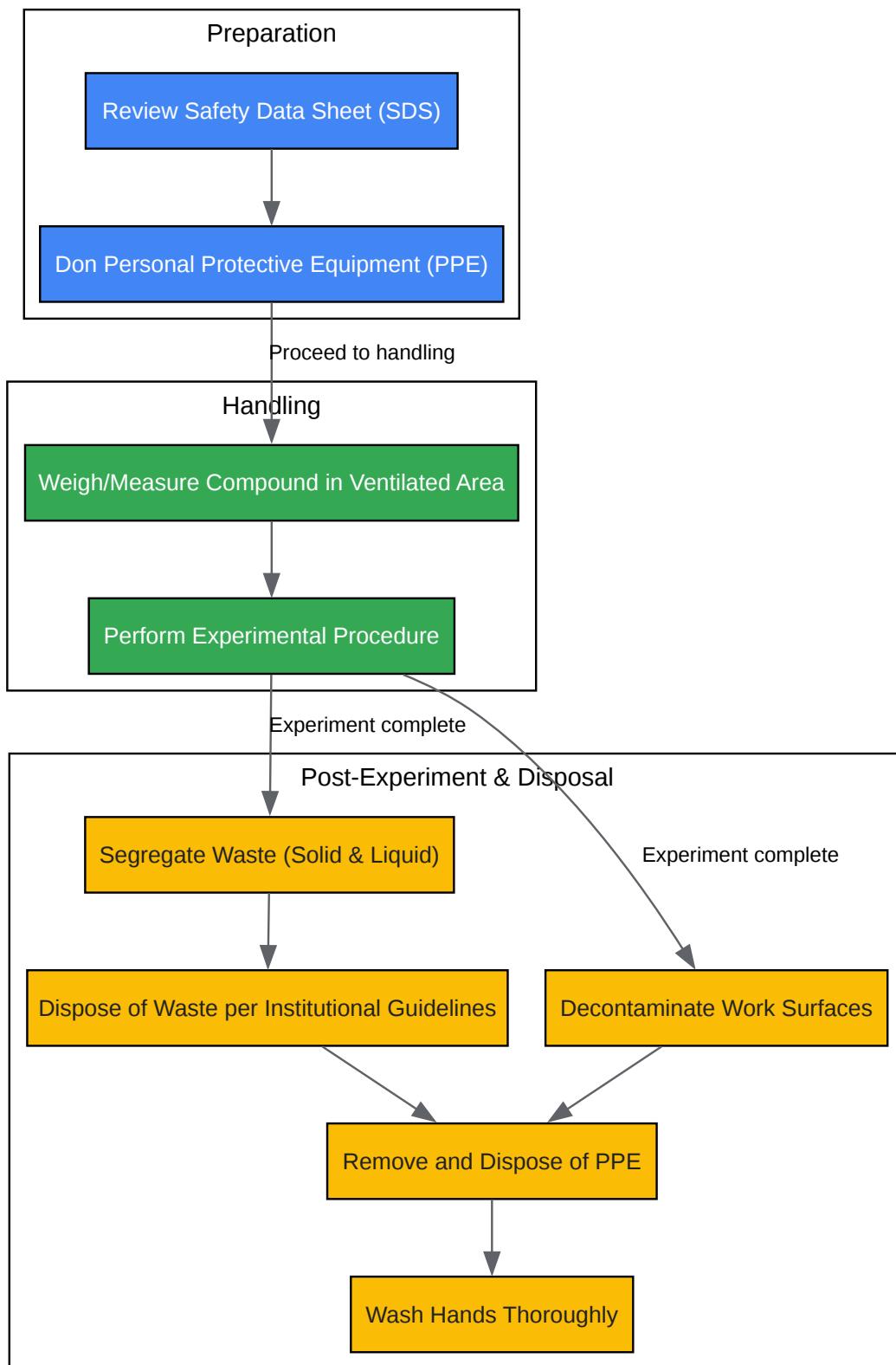
- Unused Material: Dispose of the chemical in accordance with local, state, and federal regulations. It should be treated as chemical waste.
- Contaminated Materials: Any materials, such as gloves or paper towels, that come into contact with the substance should be disposed of as chemical waste.
- Containers: Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste.

Quantitative Data

Property	Value
Molecular Formula	C49H92O6
Molecular Weight	777.3 g/mol
Physical State	Solid
Solubility	Chloroform: Slightly soluble; Methanol: Slightly soluble

Experimental Workflow for Safe Handling

The following diagram outlines the standard procedure for safely handling **1,3-Dimyristoyl-2-oleoylglycerol** in a laboratory setting, from initial preparation to final disposal.

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Caption: Workflow for Safe Handling of **1,3-Dimyristoyl-2-oleoylglycerol**.

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